

Solubility and Stability of EGTA Disodium in Aqueous Solutions: A Technical Guide

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Compound of Interest

Compound Name: EGTA disodium

Cat. No.: B13744582

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth analysis of the solubility and stability of **EGTA disodium** (Ethylene glycol-bis(β -aminoethyl ether)-N,N,N',N'-tetraacetic acid disodium salt) in aqueous solutions. A thorough understanding of these properties is fundamental for the correct preparation, storage, and application of EGTA as a selective calcium chelator in research, diagnostics, and pharmaceutical development.

Solubility of EGTA Disodium

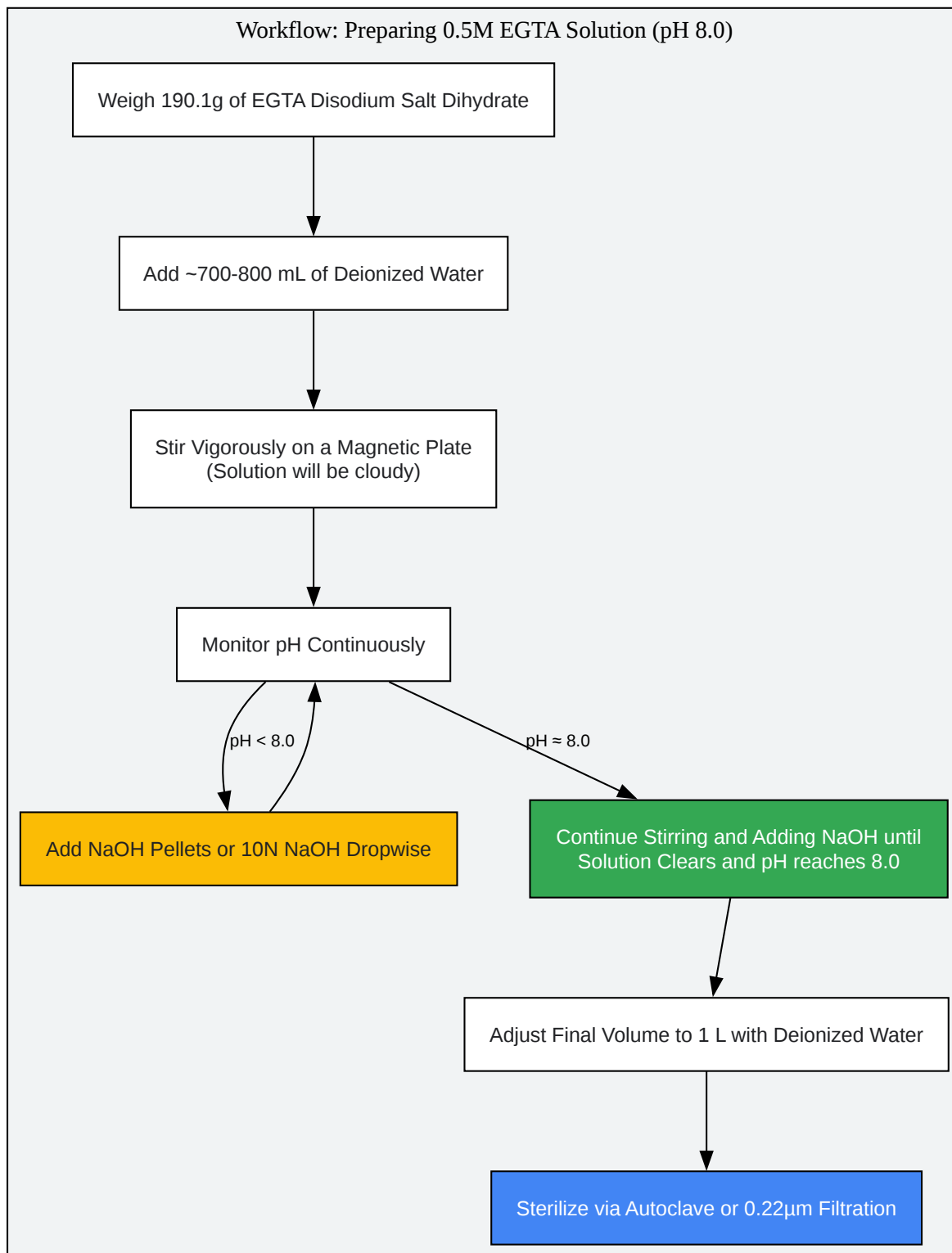
The dissolution of **EGTA disodium** salt in water is critically dependent on pH. In its acidic or neutral form, the molecule is poorly soluble. To achieve complete dissolution, especially for preparing concentrated stock solutions, the pH must be raised to approximately 8.0 using a base such as sodium hydroxide (NaOH). As the carboxylic acid groups become deprotonated with increasing pH, the molecule becomes ionized and readily dissolves.

Data Presentation: Quantitative Solubility

Parameter	Value	Conditions & Notes
Solubility	186 mg/mL (0.5 M)	pH must be adjusted to ~8.0 for complete solubilization.
Solubility	100 g/L	At 20 °C.
pH of 5% Solution	4.0 - 5.5	In water, before pH adjustment. [1]

Experimental Protocols: Preparation of a 0.5 M EGTA Stock Solution (pH 8.0)

This protocol details the standard laboratory procedure for preparing a 0.5 M stock solution of **EGTA disodium** salt.



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Caption: A stepwise workflow for the preparation of a 0.5M EGTA solution.

Methodology:

- Weighing: Weigh 190.1 g of **EGTA disodium** salt dihydrate (MW: 380.2 g/mol , for a 0.5 M solution in 1 L).
- Initial Mixing: Add the powder to a beaker containing approximately 700-800 mL of high-purity, deionized water.[2][3]
- Suspension: Place a magnetic stir bar in the beaker and begin stirring vigorously. The EGTA salt will not dissolve at this stage and will form a cloudy suspension.[2]
- pH Adjustment: While stirring, slowly add sodium hydroxide (NaOH) to the suspension. This can be done using solid pellets or a concentrated (e.g., 10 M) NaOH solution.[3] Use a calibrated pH meter to monitor the pH of the solution.
- Dissolution: As the pH of the solution approaches 8.0, the **EGTA disodium** salt will begin to dissolve.[2][4] Continue to add NaOH slowly until the pH is stable at 8.0 and the solution is completely clear.
- Final Volume: Once dissolved, transfer the solution to a 1 L graduated cylinder and add deionized water to bring the final volume to 1 L.
- Sterilization: For biological applications, sterilize the solution by autoclaving on a liquid cycle or by passing it through a 0.22 μm sterile filter.[3][5]

Stability of EGTA Disodium Aqueous Solutions

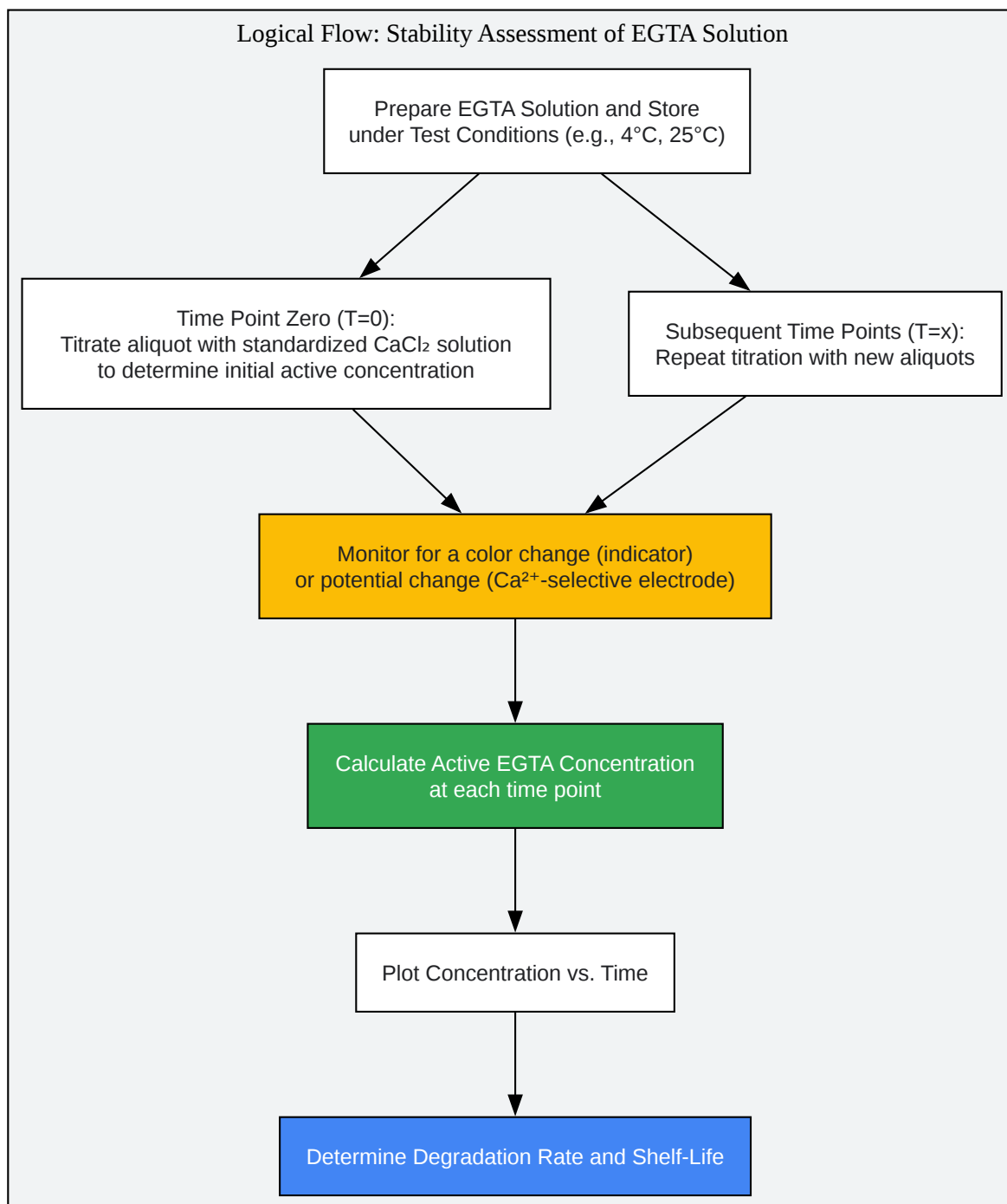
EGTA is a chemically stable molecule.[6] Once prepared, aqueous solutions of **EGTA disodium** are stable for extended periods when stored correctly. The primary factors that can influence long-term stability are microbial contamination and, to a lesser extent, slow chemical degradation pathways like hydrolysis.

Data Presentation: Stability and Storage

Parameter	Storage Conditions	Shelf Life & Notes
Solid Form	15–30°C, in a tightly sealed container. [7] [8]	Up to 5 years. The compound is hygroscopic and should be protected from moisture. [7]
Stock Solution (0.5M, pH 8.0)	Room Temperature (15–25°C). [5] [8]	Stable for up to 6 months.
Stock Solution (0.5M, pH 8.0)	Refrigerated (4°C).	Recommended for preventing microbial growth, especially if not sterilized.
Working Dilutions	Refrigerated (4°C).	It is best practice to prepare fresh, but they can be stored for approximately one month. [9]

Experimental Protocols: Assessing Solution Stability via Calcium Chelation Assay

The stability of an EGTA solution can be determined by quantifying its capacity to chelate calcium over time. A decrease in this capacity indicates degradation of the active molecule.



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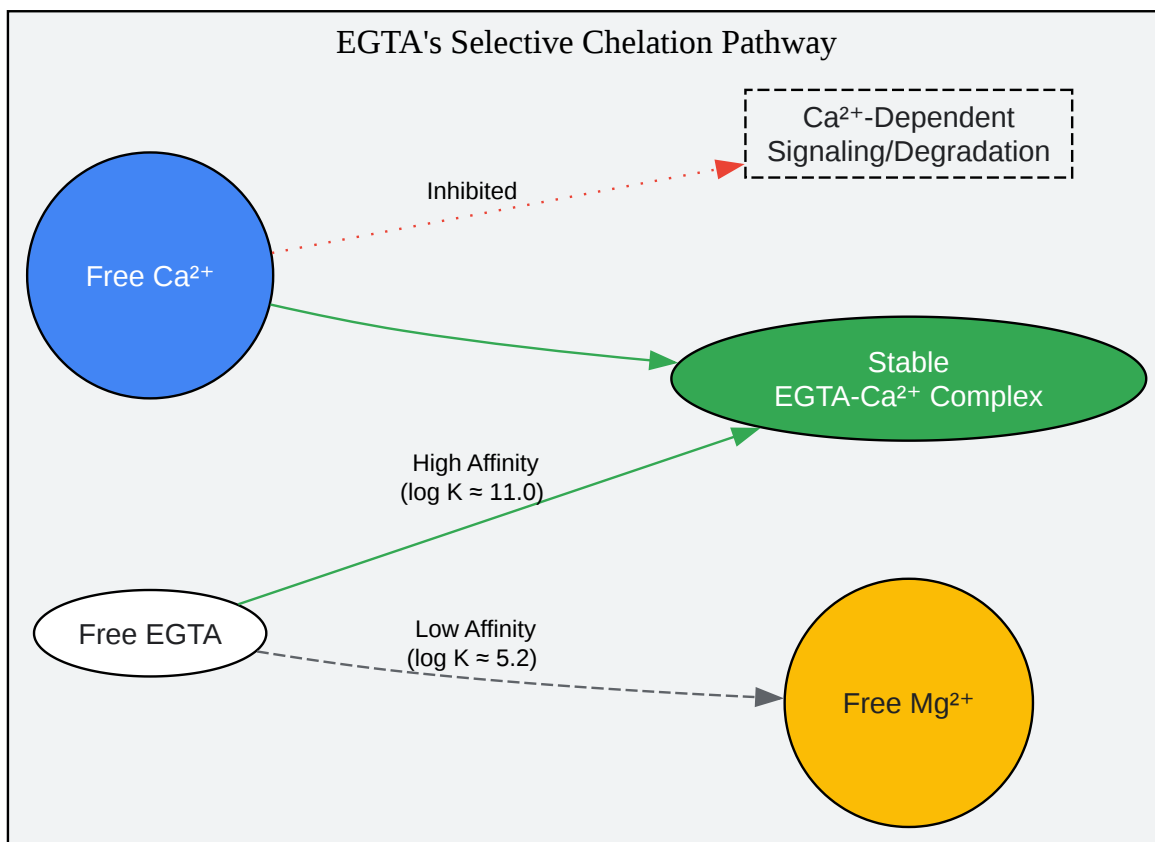
Caption: A logical diagram for an experimental protocol to assess EGTA stability.

Methodology:

- **Sample Preparation:** Prepare a batch of 0.5 M EGTA, pH 8.0 solution. Divide it into several sterile, sealed aliquots.
- **Initial Measurement (Time = 0):** Use one aliquot immediately. Dilute a precise volume of the EGTA solution into a buffer of known pH. Titrate this sample with a high-precision, standardized solution of calcium chloride (CaCl_2). The endpoint can be detected potentiometrically with a calcium-ion selective electrode or visually with a suitable metallochromic indicator (e.g., Murexide).
- **Storage:** Store the remaining aliquots under the desired test conditions (e.g., 4°C, 25°C, 37°C).
- **Time-Point Analysis:** At predetermined intervals (e.g., 1, 3, 6, and 12 months), remove an aliquot from storage.
- **Repeat Titration:** Allow the aliquot to equilibrate to room temperature and repeat the exact titration procedure performed at Time = 0.
- **Data Analysis:** Calculate the concentration of active EGTA at each time point based on the volume of CaCl_2 titrant required to reach the endpoint. A statistically significant decrease in the calculated concentration over time indicates degradation. The results can be used to establish a shelf-life under the tested storage conditions.

Signaling Pathway: Mechanism of Chelation

EGTA is a hexadentate ligand that effectively sequesters divalent metal cations. Its utility in biological and pharmaceutical systems stems from its high selectivity for calcium ions (Ca^{2+}) over magnesium ions (Mg^{2+}). This allows for the specific buffering of calcium without significantly disturbing the concentration of magnesium, which is crucial for the activity of many enzymes, such as polymerases and kinases. This selective binding prevents metal ions from catalyzing degradation reactions or participating in unwanted enzymatic activities.[\[10\]](#)



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Caption: EGTA selectively binds free calcium, forming a stable complex.

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